

Comprehensive Disposal Protocol for Compound CB-64D

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Compound of Interest		
Compound Name:	CB-64D	
Cat. No.:	B1211454	Get Quote

Disclaimer: Compound **CB-64D** is a substance identified in medicinal chemistry research and is understood to be (+)-1R,5R-(E)-8-Benzylidene-5-(3-hydroxyphenyl)-2-methylmorphan-7-one.[1] As a morphinan derivative, it requires careful handling and disposal as a potentially hazardous chemical waste. This document provides a general framework for its safe disposal. However, users must consult the specific Safety Data Sheet (SDS) for **CB-64D** and adhere to all local, state, and federal regulations.

Immediate Safety and Handling

Before beginning any disposal-related activities, ensure all necessary personal protective equipment (PPE) is worn and emergency procedures are understood.

Personal Protective Equipment (PPE):

PPE Category	Item	Material/Standard
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 Compliant
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene
Body Protection	Laboratory Coat	Flame-Resistant
Respiratory	Fume Hood	Required for handling powders or creating solutions.



Emergency Procedures: In the event of a spill or exposure, immediately consult the **CB-64D** Safety Data Sheet (SDS) for specific first aid and cleanup measures. General guidelines include evacuating the area, providing ventilation, and containing the spill with absorbent materials.

Waste Identification and Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.[2] **CB-64D** waste must be collected and segregated based on its physical state and potential chemical incompatibilities.

Waste Segregation Protocol:

- Solid Waste:
 - Unused or expired CB-64D powder.
 - Contaminated materials such as gloves, weigh boats, and absorbent paper.
 - Collect in a designated, compatible, and clearly labeled solid waste container.[3]
- Liquid Waste:
 - Solutions containing CB-64D.
 - Rinsate from cleaning contaminated glassware.
 - Segregate into aqueous, halogenated, and non-halogenated solvent waste streams.
 - Store in separate, compatible, and clearly labeled liquid waste containers.
- Sharps Waste:
 - Needles, syringes, and broken glass contaminated with CB-64D.
 - Place in a designated, puncture-resistant sharps container labeled as "Hazardous Waste".
 [3]



CB-64D Waste Segregation Workflow

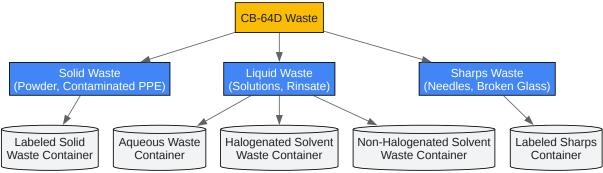


Diagram 1: CB-64D Waste Segregation Workflow

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A workflow for segregating different forms of CB-64D waste.

Waste Container Management

All hazardous waste must be stored in appropriate containers that are properly labeled and managed to prevent leaks or spills.

Container Requirements:



Attribute	Specification	Rationale
Material	Chemically compatible with CB-64D and any solvents.	Prevents degradation or reaction with the container.
Condition	Good condition, no leaks, cracks, or rust.	Ensures containment and prevents environmental release.
Closure	Tight-fitting, screw-on cap.	Prevents spills and evaporation. Parafilm is not a substitute for a proper cap.
Secondary Containment	Place containers in a larger, chemically resistant tray or tub.	Contains leaks or spills from the primary container.

Labeling:

All waste containers must be labeled with a "Hazardous Waste" tag immediately upon the first addition of waste. The label must include:

- · The words "Hazardous Waste".
- The full chemical name: "(+)-1R,5R-(E)-8-Benzylidene-5-(3-hydroxyphenyl)-2-methylmorphan-7-one" and any other components in the waste stream.
- The accumulation start date.
- The associated hazards (e.g., Toxic).

On-Site Accumulation and Storage

Hazardous waste must be stored in a designated Satellite Accumulation Area (SAA) within or near the laboratory where it is generated.

SAA Guidelines:

The SAA must be under the control of the laboratory personnel.



Safety Operating Guide

Check Availability & Pricing

- Keep waste containers closed except when adding waste.
- Do not accumulate more than 55 gallons of total hazardous waste at any one time.
- Once a container is full, it must be moved to the central hazardous waste storage area within three days.

CB-64D Disposal Decision Tree



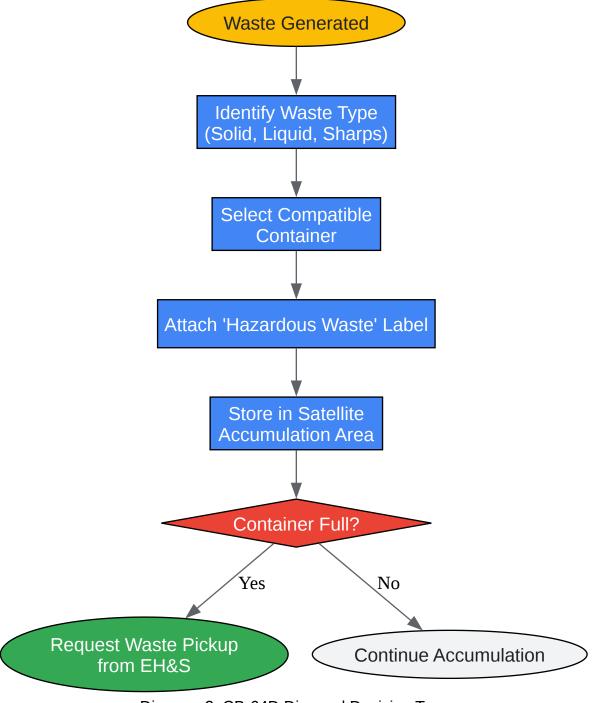


Diagram 2: CB-64D Disposal Decision Tree

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A step-by-step decision guide for proper CB-64D waste handling.

Final Disposal Procedure



Never dispose of **CB-64D** down the drain or in the regular trash. All waste containing this compound must be collected for disposal by the institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste contractor.

Step-by-Step Disposal:

- Segregation: Properly segregate the waste into solid, liquid, and sharps containers as described in Section 2.
- Containment: Use appropriate, compatible containers with secure lids.
- Labeling: Affix a completed hazardous waste label to each container as soon as the first drop
 of waste is added.
- Storage: Keep the labeled containers in your designated Satellite Accumulation Area.
- Pickup Request: Once a waste container is nearly full, submit a chemical waste collection request to your institution's EH&S office.
- Documentation: Maintain a log of all hazardous waste generated and disposed of for your laboratory records.

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References

- 1. CB-64D and CB-184: ligands with high sigma 2 receptor affinity and subtype selectivity -PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 3. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
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